

Technical Whitepaper: Physicochemical Properties of 2-(Piperidin-3-yl)acetic acid hydrochloride

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Compound of Interest

Compound Name: 2-(Piperidin-3-yl)acetic acid
hydrochloride

Cat. No.: B1314125

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Introduction

2-(Piperidin-3-yl)acetic acid hydrochloride is a heterocyclic compound belonging to the piperidine class of molecules. Piperidine and its derivatives are significant scaffolds in medicinal chemistry, appearing in the structure of numerous pharmaceuticals. This document provides a comprehensive overview of the core physicochemical properties of **2-(Piperidin-3-yl)acetic acid hydrochloride**, outlines detailed experimental protocols for their determination, and explores its potential biological activity through an examination of relevant signaling pathways. All quantitative data are presented in clear, tabular formats for ease of reference and comparison.

Physicochemical Properties

The physicochemical properties of a compound are critical in drug discovery and development, influencing its absorption, distribution, metabolism, and excretion (ADME) profile, as well as its formulation characteristics. The following tables summarize the key physicochemical identifiers and computed properties for **2-(Piperidin-3-yl)acetic acid hydrochloride**.^[1] Experimental data for the melting point, solubility, pKa, and logP were not available in the public domain at the time of this writing.

Table 1: Chemical Identification of **2-(Piperidin-3-yl)acetic acid hydrochloride**

Identifier	Value
IUPAC Name	2-(piperidin-3-yl)acetic acid;hydrochloride[1]
CAS Number	71985-81-4[1]
Molecular Formula	C ₇ H ₁₄ ClNO ₂ [1]
Molecular Weight	179.64 g/mol [1]
Canonical SMILES	C1CC(CNC1)CC(=O)O.Cl
InChI Key	IMUCGEDHTPKPBM-UHFFFAOYSA-N

Table 2: Computed Physicochemical Properties of **2-(Piperidin-3-yl)acetic acid hydrochloride**

Property	Value	Source
Topological Polar Surface Area	49.3 Å ²	PubChem
Hydrogen Bond Donor Count	3	PubChem
Hydrogen Bond Acceptor Count	2	PubChem
Rotatable Bond Count	2	PubChem
Complexity	125	PubChem
Formal Charge	0	PubChem

Experimental Protocols

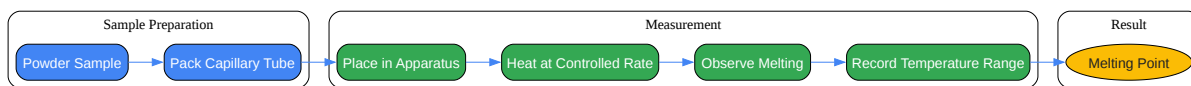
Accurate determination of physicochemical properties is fundamental to drug development. The following sections detail the standard experimental methodologies for measuring key parameters of a compound like **2-(Piperidin-3-yl)acetic acid hydrochloride**.

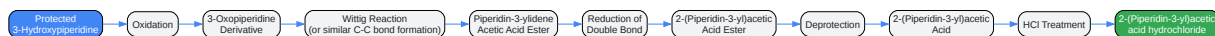
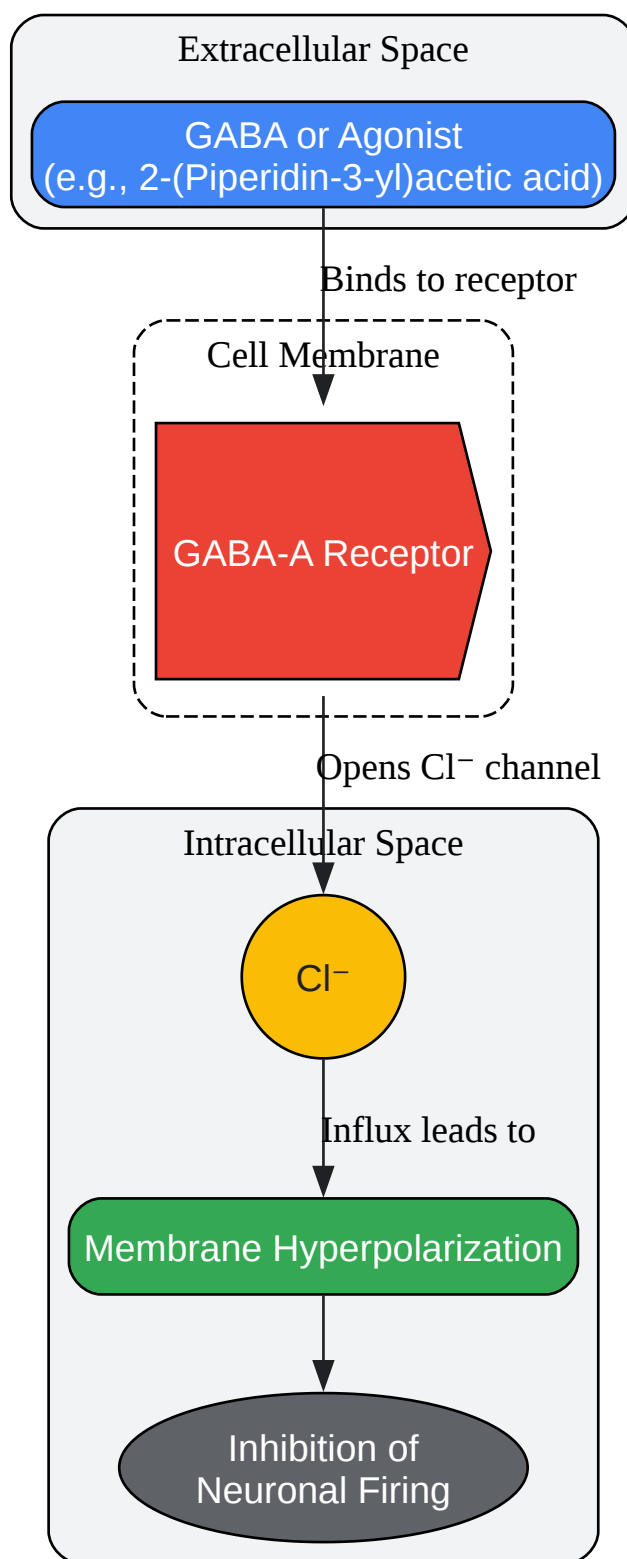
Melting Point Determination

The melting point is a crucial indicator of a substance's purity.

Methodology:

- Sample Preparation: A small, dry sample of **2-(Piperidin-3-yl)acetic acid hydrochloride** is finely powdered and packed into a capillary tube to a height of 2-3 mm.
- Instrumentation: A calibrated digital melting point apparatus is used.
- Measurement: The capillary tube is placed in the heating block of the apparatus. The temperature is raised at a steady rate (e.g., 1-2 °C per minute) near the expected melting point.
- Observation: The temperature range from the appearance of the first liquid droplet to the complete liquefaction of the sample is recorded as the melting range. For a pure substance, this range is typically narrow.





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References

- 1. 2-(Piperidin-3-yl)acetic acid hydrochloride | C7H14ClNO2 | CID 12514713 - PubChem [pubchem.ncbi.nlm.nih.gov]
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